

Personal protective equipment for handling NSC 13138

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Compound of Interest

Compound Name: NSC 13138

Cat. No.: B181761

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Essential Safety and Handling Guide for NSC 13138

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **NSC 13138**, also known as Cinchoninic acid or 4-Carboxyquinoline. Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Classification

NSC 13138 is classified with the following hazards:

- H315: Causes skin irritation[1][2][3]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₂	
Molecular Weight	173.17 g/mol	
Appearance	Cream-colored to light brown powder	
Melting Point	254-255 °C	

Toxicological Data

Test	Result	Species	Source
Intraperitoneal LD50	200 mg/kg	Mouse	

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE requirements for the planned experimental procedure. However, the following provides a baseline for handling **NSC 13138**.

Standard Handling

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles and splashes.
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent respiratory tract irritation from dust inhalation.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.

Operations with High Exposure Risk

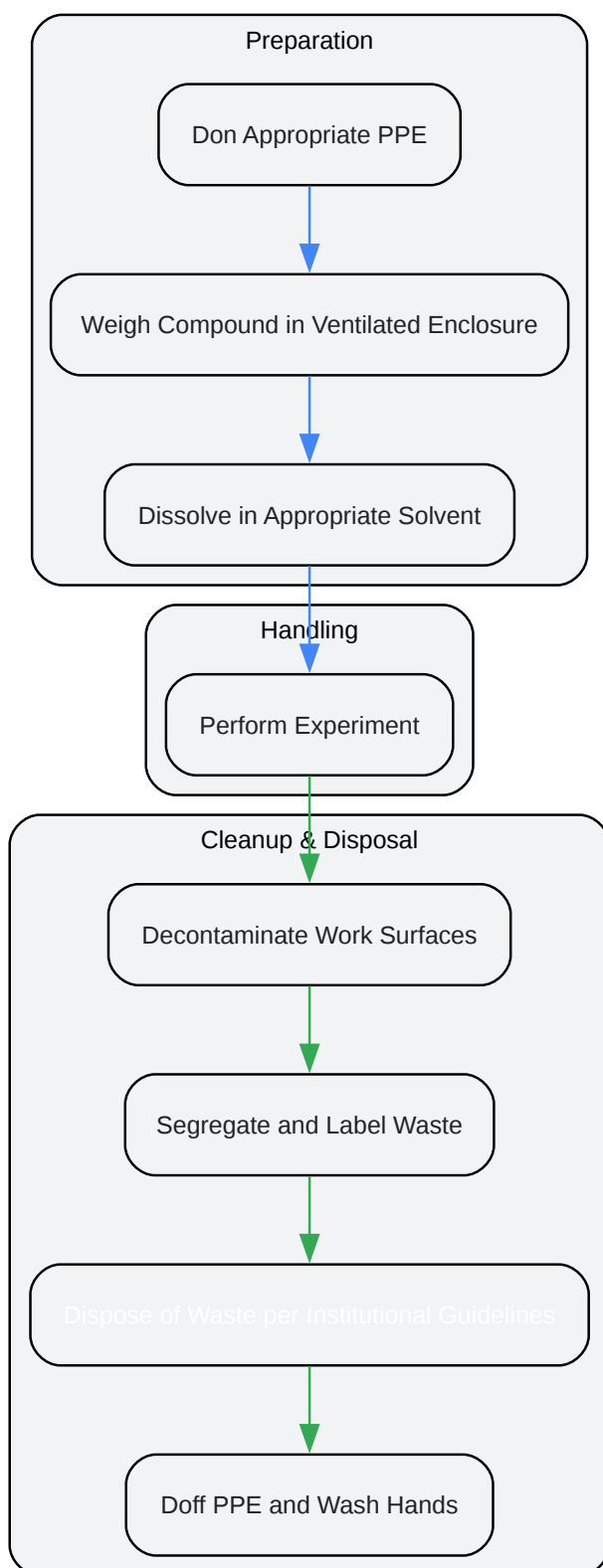
For procedures with a higher risk of aerosolization or significant dust generation (e.g., weighing large quantities, sonication), the following enhanced PPE is recommended:

PPE Category	Specification	Rationale
Respiratory Protection	Full-face respirator with appropriate cartridges	For enhanced respiratory and facial protection.
Body Protection	Chemical-resistant apron or coveralls	To provide an additional layer of protection against spills.

Operational and Disposal Plans

Experimental Workflow and Handling

The following diagram outlines the standard operating procedure for the safe handling of **NSC 13138**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **NSC 13138**.

Storage

- Stock Solutions: Store at -20°C for up to one month or at -80°C for up to six months.
- Powder: Keep in a tightly sealed container in a dry, well-ventilated area.

Disposal

Dispose of **NSC 13138** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Waste should be treated as hazardous chemical waste. Do not allow the material to enter drains or waterways.

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References

- 1. NSC 13138 | Cinchoninic acid (6Cl,7Cl,8Cl) | Quinolines | Ambeed.com [ambeed.com]
- 2. 喹啉-4-羧酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Quinolincarboxylic acid | C₁₀H₇NO₂ | CID 10243 - PubChem [pubchem.ncbi.nlm.nih.gov]
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